Technical Monograph: 4-(Hydrazinylmethyl)-2-methylpyridine 2HCl

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(Hydrazinylmethyl)-2-methylpyridine 2hcl*
Cat. No.:	*B13043213*

Get Quote

Core Identity & Physicochemical Profile[1][2]

Compound Name: 4-(Hydrazinylmethyl)-2-methylpyridine dihydrochloride CAS Registry Number: 1223748-30-8 (Free Base Reference) Synonyms: (2-Methylpyridin-4-yl)methylhydrazine 2HCl; 4-Hydrazinomethyl-2-picoline dihydrochloride.[1]

1. Molecular Weight & Stoichiometry Analysis

For researchers involved in stoichiometric calculations for synthesis or library generation, distinguishing between the free base and the salt form is critical. The dihydrochloride salt is the preferred stable form due to the oxidative instability of the free hydrazine.

© 2026 BenchChem. All rights reserved.

Component	Chemical Formula	Exact Mass (Da)	Molecular Weight (g/mol)
Free Base		137.0953	137.18
Dihydrochloride (2HCl)		209.0487	210.11
Stoichiometry Factor	--	--	1.53 (Salt/Base ratio)

> *Critical Note for Formulation: When calculating molar equivalents for reactions (e.g., pyrazole formation), you must correct for the mass of the two HCl counterions. Use the factor 1.53 to convert required free base mass to the salt mass.*

2. Structural Specification

- SMILES:CC1=NC=CC(CNN)=C1.Cl.Cl
- InChI Key:RIKMSCWREYJNKE-UHFFFAOYSA-N (Free Base)[1]
- Functional Motifs:
  - 2-Methylpyridine (2-Picoline): Electron-deficient aromatic ring; the 2-methyl group provides steric bulk and lipophilicity (LogP modulation).[1]
  - Hydrazinylmethyl Linker: A "bidentate" nucleophile (

) capable of condensation reactions.[1]

Synthesis & Manufacturing Workflow

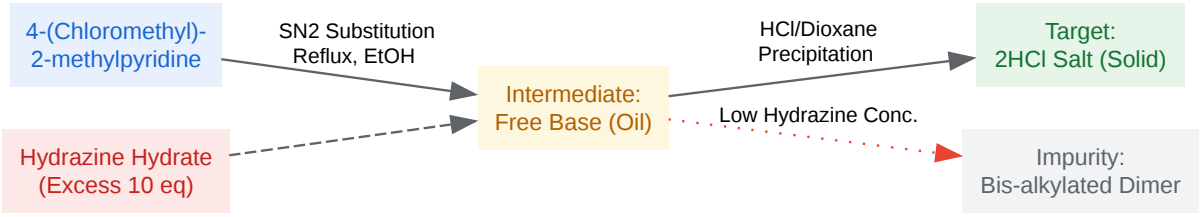
As a Senior Application Scientist, I recommend a convergent synthesis route starting from 4-(chloromethyl)-2-methylpyridine. This pathway minimizes the formation of bis-alkylated byproducts, a common impurity profile in hydrazine chemistry.[1]

© 2026 BenchChem. All rights reserved.

Recommended Protocol: Nucleophilic Substitution

- Precursor: 4-(Chloromethyl)-2-methylpyridine hydrochloride.[1]
- Reagent: Hydrazine hydrate (Excess, 5–10 eq) to suppress dimer formation.
- Solvent: Ethanol or Isopropanol (Reflux).[1]
- Salt Formation: The free base is an oil that oxidizes rapidly. Isolate by treating the ethanolic solution with HCl/Dioxane to precipitate the stable 2HCl salt.

Figure 1: Synthetic Pathway and Impurity Control



Click to download full resolution via product page

Caption: Synthesis of **4-(Hydrazinylmethyl)-2-methylpyridine 2HCl** via nucleophilic substitution, highlighting the critical excess hydrazine step to prevent dimerization.

Applications in Drug Discovery

This compound serves as a "Privileged Scaffold Intermediate" in Fragment-Based Drug Discovery (FBDD).[1] The hydrazine moiety is a versatile "handle" for generating heterocycles found in kinase inhibitors and GPCR ligands.

1. Pyrazole & Triazole Synthesis

The primary utility is the condensation with 1,3-diketones or 1,3-dielectrophiles to form fused ring systems.[1]

- Reaction: Condensation with acetylacetone derivatives.
- Product: 1-((2-Methylpyridin-4-yl)methyl)-1H-pyrazoles.[1][2]

© 2026 BenchChem. All rights reserved.

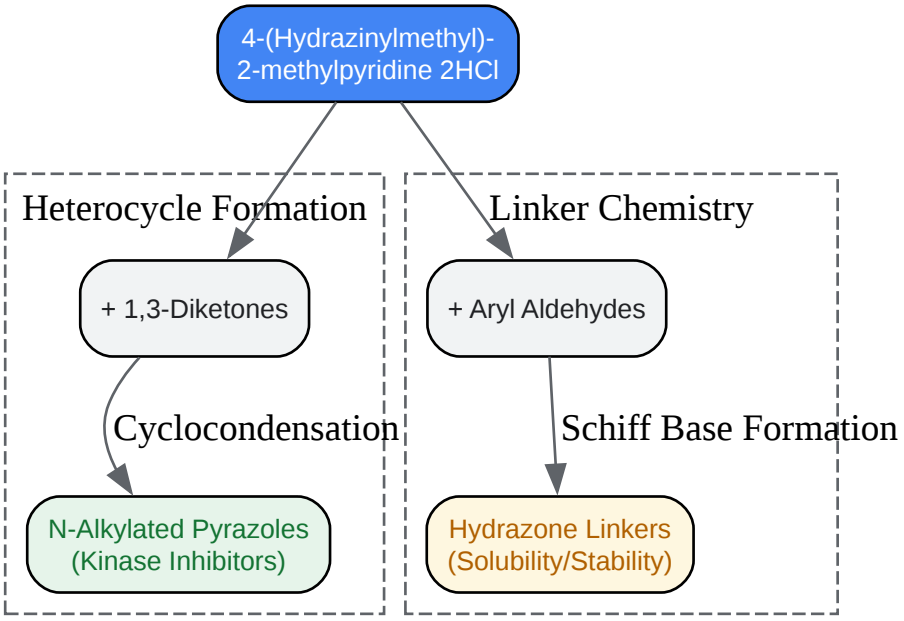
- Mechanism: The terminal nitrogen (

) attacks the carbonyl, followed by cyclization and dehydration.[1]

2. Hydrazone Linker Formation

Reacting with aldehydes yields hydrazones, which are often screened as "warheads" for covalent inhibitors or used to improve the solubility of lipophilic fragments.

Figure 2: Downstream Application Pathways



Click to download full resolution via product page

Caption: Primary medicinal chemistry applications: transformation into bioactive pyrazoles and stable hydrazone linkers.[1]

Handling, Stability & Safety (E-E-A-T)

As a salt, this compound is significantly more stable than its free base, but specific precautions are required to maintain integrity.[1]

- Hygroscopicity: The 2HCl salt is hygroscopic. Exposure to ambient moisture will alter the effective molecular weight, leading to stoichiometric errors.

© 2026 BenchChem. All rights reserved.

- Protocol: Store in a desiccator at -20°C. Equilibrate to room temperature before opening to prevent condensation.

- Oxidative Stability: Hydrazines are prone to air oxidation.
  - Protocol: All reactions should be performed under an inert atmosphere (Nitrogen or Argon).[1]

- Analytical Validation:
  - NMR (

    ): Look for the diagnostic methylene singlet (

    ppm) and the downfield shift of the pyridine protons due to protonation.[1]
  - Silver Nitrate Test: A qualitative test for the free hydrazine group (formation of black Ag precipitate) can verify reactivity before committing valuable coupling partners.[1]

References

- PubChem Compound Summary. (2025). 4-(Hydrazinylmethyl)pyridine dihydrochloride.[1][3][4] National Center for Biotechnology Information. Retrieved from [Link]
- MolAid Chemical Database. (2024).[1] 4-(Hydrazinylmethyl)-2-methylpyridine CAS 1223748-30-8.[1][5][6][7] Retrieved from [Link]
- Google Patents. (2019).[1] Preparation of substituted pyrazoles and triazoles using pyridyl-hydrazines. Patent EP2886545B1. Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. EP2886545B1 - New thienopyrimidine derivatives, a process for their preparation and pharmaceutical compositions containing them - Google Patents [patents.google.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. 4-(Hydrazinylmethyl)pyridine dihydrochloride | C6H11Cl2N3 | CID 2760983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1934655-29-4_N-(5-Chloropyridazin-3-yl)pivalamideCAS号:1934655-29-4_N-(5-Chloropyridazin-3-yl)pivalamide【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 5. guidechem.com [guidechem.com]
- 6. 4-(Hydrazinylmethyl)-2-methylpyridine - CAS号 1223748-30-8 - 摩熵化学 [molaid.com]
- 7. Page loading... [guidechem.com]

- To cite this document: BenchChem. [Technical Monograph: 4-(Hydrazinylmethyl)-2-methylpyridine 2HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13043213/docs#technical-monograph-4-hydrazinylmethyl-2-methylpyridine-2hcl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.